

Application Notes and Protocols: MOF-74-Ni for CO₂ Capture and Separation

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Compound of Interest

Compound Name: MOF-74-Ni

Cat. No.: B15791520

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Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials composed of metal ions or clusters coordinated to organic ligands. MOF-74, also known as CPO-27, is a particularly promising family of MOFs for carbon dioxide (CO₂) capture and separation due to the presence of open metal sites that strongly interact with CO₂ molecules.[1][2] The nickel-based analogue, **MOF-74-Ni** (or Ni/DOBDC), exhibits high CO₂ adsorption capacity, good selectivity, and notable stability, making it a subject of intense research for applications in flue gas separation, natural gas purification, and other industrial processes.[2][3] This document provides detailed application notes and experimental protocols for the synthesis, activation, and evaluation of **MOF-74-Ni** for CO₂ capture.

Physicochemical Properties and Performance Data

MOF-74-Ni's efficacy in CO₂ capture is attributed to its unique structural features, including abundant narrow micropore channels and rich five-coordinated Ni²⁺ open metal sites, which are highly beneficial for trapping CO₂ molecules.[4][5] Its performance can be influenced by the synthesis method and activation conditions.

Table 1: Physicochemical Properties of MOF-74-Ni

Property	Value	Synthesis Method	Reference
BET Surface Area	1574 m ² /g	Not Specified	[5]
BET Surface Area	1418 m ² /g	Solvothermal	[6]
BET Surface Area	837.93 m ² /g	Solvothermal	[7][8]
BET Surface Area	788 m ² /g	Hydrothermal	[3]
Pore Volume	0.84 cm ³ /g	Solvothermal	[6]
Pore Volume	0.38 cm ³ /g	Hydrothermal	[3]
Average Pore Diameter	1.92 nm	Hydrothermal	[3]

Table 2: CO₂ Adsorption Capacity of MOF-74-Ni

Adsorption Capacity (mmol/g)	Temperature (°C)	Pressure (bar)	Synthesis Method	Reference
8.29	0	1.0	Condensation Reflux	
6.61	25	1.0	Condensation Reflux	[9]
5.80	25	1.0	Solvothermal (Optimized Washing)	[10]
5.22	25	Not Specified	Microwave-Assisted (140°C)	[4][5]
4.07	0	1.1	Solvothermal	[6]
3.37 (dynamic)	Not Specified	Not Specified	Microwave-Assisted (140°C, RH=90%)	[4][5]
1.68	25	7	Hydrothermal (in PAN nanofiber)	[3]
0.9391 (dynamic)	25	1.0	Solvothermal	[7][8]

Table 3: CO₂ Selectivity and Isosteric Heat of Adsorption (Q_{st})

Parameter	Value	Conditions	Reference
CO ₂ /N ₂ Selectivity	49	Not Specified	[9]
CO ₂ /N ₂ Selectivity	31	Not Specified	[4][5]
CO ₂ /CH ₄ Selectivity	1.8313	25°C, 1 bar (dynamic)	[7][8]
Isosteric Heat of Adsorption (Q _{st})	27-52 kJ/mol	Not Specified	[9]
Isosteric Heat of Adsorption (Q _{st})	21-38 kJ/mol	Not Specified	[4][5]

Experimental Protocols

Detailed methodologies for the synthesis, activation, and characterization of **MOF-74-Ni** are provided below. These protocols are based on established literature procedures.

Protocol 1: Synthesis of MOF-74-Ni

This section details three common methods for synthesizing **MOF-74-Ni**: hydrothermal, microwave-assisted, and condensation reflux.

A. Hydrothermal Synthesis[3]

- **Precursor Solution Preparation:** Dissolve 0.746 g (3 mmol) of nickel acetate tetrahydrate and 0.298 g (1.5 mmol) of 2,5-dihydroxyterephthalic acid (H₄DOBDC) in 40 mL of a 50% (v/v) tetrahydrofuran (THF) in deionized water solution.
- **Sonication:** Sonicate the suspension for 30 minutes to ensure homogeneity.
- **Hydrothermal Reaction:** Transfer the mixture into a Teflon-lined autoclave and heat at 110°C for 3 days.
- **Product Recovery:** After cooling to room temperature, collect the yellow crystalline product.
- **Washing:** Rinse the product several times with a mixed solution of methanol, ethanol, and deionized water. Separate the resulting MOF by centrifugation at 6000 rpm.

B. Microwave-Assisted Synthesis^[4]

- **Precursor Solution Preparation:** Dissolve 1.5 g of $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ and 0.5 g of H_4dhtp in a mixture of 50 mL of DMF, 50 mL of ethanol, and 50 mL of H_2O using ultrasonic mixing.
- **Microwave Reaction:** Transfer the solution to a microwave reactor with reflux condensation. Heat the solution to 125°C or 140°C for 60 minutes with stirring.
- **Product Recovery:** After the reaction, allow the solution to stand for 6 hours.
- **Washing:** Replace the supernatant with methanol.

C. Condensation Reflux Synthesis^[9]

- **Reaction Setup:** A facile condensation reflux approach can also be utilized for synthesis. While the specific reagent amounts from the provided search results are not detailed, this method generally involves dissolving the nickel salt and organic linker in a suitable solvent and heating the mixture under reflux for a specified duration (e.g., 24 hours).

Protocol 2: Activation of MOF-74-Ni

Activation is a critical step to remove solvent molecules from the pores and expose the open metal sites.

- **Solvent Exchange:** Immerse the as-synthesized **MOF-74-Ni** in methanol for 3 days, replacing the methanol every 24 hours to expel residual high-boiling point solvents like DMF from the pores.^[11]
- **Drying:** After solvent exchange, dry the material under vacuum at a temperature of at least 80°C. An additional heating step at 120°C for 30 minutes can further ensure the removal of coordinated solvent molecules.^[11]

Protocol 3: CO₂ Adsorption Measurements

A. Static Adsorption (Isotherm Measurement)

Static adsorption measurements are used to determine the equilibrium uptake of CO₂ at various pressures and a constant temperature.

- **Sample Preparation:** Degas a known mass of the activated **MOF-74-Ni** sample under vacuum at an elevated temperature (e.g., 150°C) for several hours to remove any adsorbed impurities.
- **Measurement:** Introduce CO₂ gas into the sample cell in controlled doses. The amount of adsorbed gas is measured at each pressure point after equilibrium is reached. This is typically performed using a volumetric or gravimetric adsorption analyzer.
- **Data Analysis:** Plot the amount of CO₂ adsorbed (mmol/g) as a function of pressure (bar) to generate the adsorption isotherm.

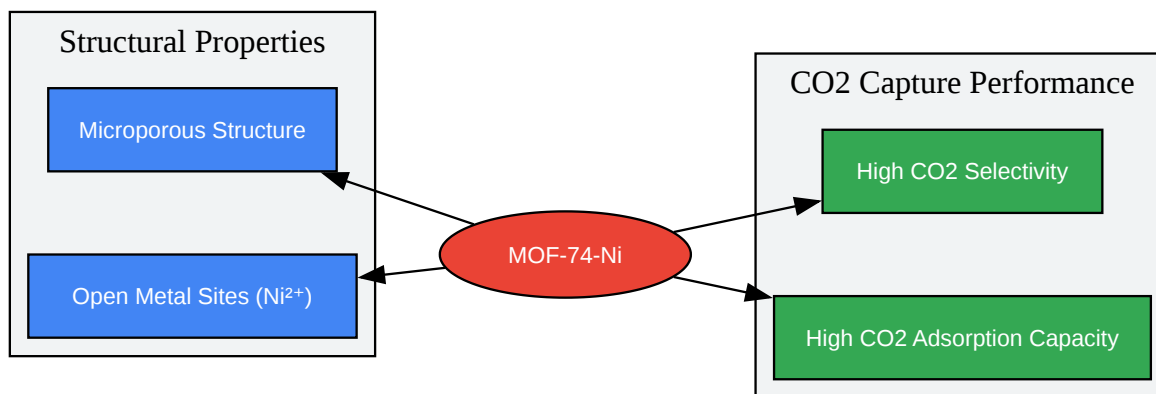
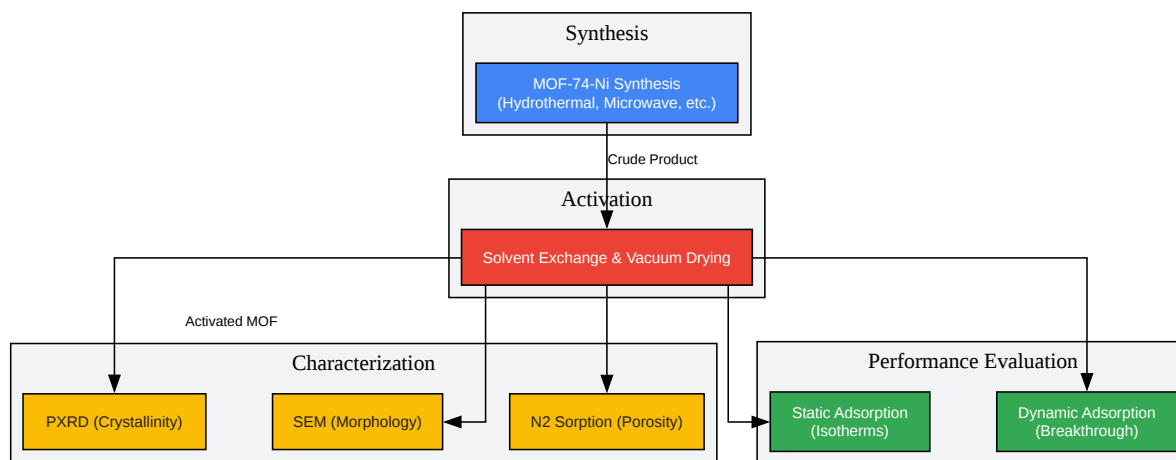
B. Dynamic Adsorption (Breakthrough Experiments)^[7]^[12]

Breakthrough experiments simulate the performance of the adsorbent in a fixed-bed column for gas separation.

- **Column Packing:** Pack a column of a specific diameter and length with a known amount of activated **MOF-74-Ni**.
- **Gas Flow:** Flow a gas mixture with a known composition (e.g., CO₂/N₂ or CO₂/CH₄) through the packed bed at a constant flow rate, temperature, and pressure.^[12]
- **Effluent Analysis:** Continuously monitor the composition of the gas exiting the column using a mass spectrometer or gas chromatograph.
- **Breakthrough Curve:** Plot the concentration of CO₂ in the effluent gas as a function of time. The time at which the CO₂ concentration at the outlet starts to rapidly increase is the breakthrough time.
- **Capacity Calculation:** The dynamic adsorption capacity can be calculated by integrating the area above the breakthrough curve up to the point where the outlet concentration equals the inlet concentration.

Visualizations

The following diagrams illustrate the experimental workflow and the fundamental principles of CO₂ capture using **MOF-74-Ni**.



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